

A Comprehensive Guide to the Structure Elucidation of Methyl 4-ethynyl-2-methoxybenzoate

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Compound of Interest

Compound Name: *methyl 4-ethynyl-2-methoxybenzoate*
CAS No.: 2170259-96-6
Cat. No.: B6213175

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Abstract

The precise determination of a molecule's three-dimensional structure is a cornerstone of modern chemical and pharmaceutical research. This guide provides an in-depth, multi-technique approach to the structural elucidation of **methyl 4-ethynyl-2-methoxybenzoate**, a substituted aromatic compound with potential applications in organic synthesis and materials science. By integrating data from Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and 2D correlation), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), we present a logical and self-validating workflow. This document is intended for researchers, scientists, and drug development professionals, offering not just experimental protocols, but the expert-driven rationale behind the strategic application of each analytical technique to unambiguously confirm the molecular structure.

Introduction: The Imperative of Structural Verification

In the realm of chemical sciences, the identity and purity of a compound are paramount. The arrangement of atoms and bonds within a molecule dictates its physical, chemical, and biological properties. For a molecule like **methyl 4-ethynyl-2-methoxybenzoate**, which possesses multiple functional groups—an ester, an ether, an alkyne, and a substituted aromatic ring—a superficial analysis is insufficient. Each functional group and its relative position on the benzene ring must be unequivocally established. This guide demonstrates the synergistic use of modern spectroscopic techniques to assemble a complete and irrefutable structural picture.

Our investigation will follow a logical progression, beginning with techniques that reveal the carbon-hydrogen framework and functional groups, and culminating in the fine details of atomic connectivity.

Foundational Analysis: Mass Spectrometry and Infrared Spectroscopy

Before delving into the complexities of NMR, we first confirm the molecular formula and identify the key functional groups present.

Mass Spectrometry (MS): Determining the Molecular Weight

Mass spectrometry provides the molecular weight of the compound, offering the first piece of the structural puzzle: the molecular formula.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of the analyte is prepared in a volatile organic solvent (e.g., methanol or dichloromethane).
- **Injection:** A small volume (typically 1 μL) is injected into the GC-MS or via a direct insertion probe.

- **Ionization:** The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- **Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** Ions are detected, and their abundance is plotted against their m/z to generate a mass spectrum.

Data Interpretation:

For **methyl 4-ethynyl-2-methoxybenzoate** ($C_{11}H_{10}O_3$), the molecular ion peak ($M^{+\bullet}$) is expected at an m/z corresponding to its molecular weight.

Predicted Ion	m/z (Calculated)	Interpretation
$[C_{11}H_{10}O_3]^{+\bullet}$	190.06	Molecular Ion ($M^{+\bullet}$)
$[C_{10}H_7O_2]^+$	159.04	Loss of a methoxy radical ($\bullet OCH_3$)
$[C_{10}H_9O_3]^+$	175.05	Loss of a methyl radical ($\bullet CH_3$)

The presence of the molecular ion at m/z 190 confirms the molecular formula. Further fragmentation patterns, such as the loss of the methoxy or methyl groups, provide initial evidence for the presence of these functionalities.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique that identifies the types of chemical bonds present in a molecule by measuring their absorption of infrared radiation.^[1]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Background Spectrum:** A background spectrum of the clean ATR crystal is collected.

- **Sample Application:** A small amount of the solid or liquid sample is placed directly onto the ATR crystal.
- **Spectrum Acquisition:** The IR spectrum of the sample is recorded. The instrument software automatically subtracts the background spectrum.

Data Interpretation:

The FTIR spectrum provides a "fingerprint" of the molecule, with characteristic absorption bands for its functional groups.

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group
~3300	≡C-H Stretch	Terminal Alkyne
~2100	C≡C Stretch	Alkyne
~1720	C=O Stretch	Ester
1600, 1480	C=C Stretch	Aromatic Ring
~1250, ~1030	C-O Stretch	Ester and Methoxy Ether
800-900	C-H Out-of-plane bend	Substituted Benzene

The sharp peak around 3300 cm⁻¹ is a definitive indicator of a terminal alkyne. The strong absorption at ~1720 cm⁻¹ confirms the presence of the ester carbonyl group. The combination of these signals strongly supports the proposed structure.

Unraveling the Core Structure: 1D and 2D NMR Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed structure of an organic molecule in solution. It provides information about the chemical environment, connectivity, and spatial relationships of atoms.

Experimental Protocol: General NMR Sample Preparation

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3).[\[2\]](#)
- Analysis: Transfer the solution to an NMR tube and acquire the desired spectra (^1H , ^{13}C , DEPT-135, COSY, HSQC, HMBC).

^1H NMR Spectroscopy: The Proton Environment

^1H NMR spectroscopy provides information about the number of different types of protons and their neighboring protons.

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.85	d ($J \approx 8.5$ Hz)	1H	H-6	Deshielded by the adjacent ester and influenced by the para alkyne.
~7.05	dd ($J \approx 8.5, 1.5$ Hz)	1H	H-5	Ortho-coupled to H-6 and meta-coupled to H-3.
~7.00	d ($J \approx 1.5$ Hz)	1H	H-3	Meta-coupled to H-5.
~3.90	s	3H	-OCH ₃ (ester)	Typical range for a methyl ester.
~3.85	s	3H	-OCH ₃ (ether)	Typical range for an aryl methoxy group.
~3.30	s	1H	$\equiv$ C-H	Acetylenic proton, deshielded by the aromatic ring. [3]

The aromatic region (6.5-8.0 ppm) shows three distinct protons, consistent with a trisubstituted benzene ring.[4] The splitting pattern (a doublet, a doublet of doublets, and a narrow doublet) suggests a 1,2,4-substitution pattern. The two singlets integrating to 3H each correspond to the two non-equivalent methoxy groups. The singlet at ~3.30 ppm is characteristic of a terminal alkyne proton.[3]

¹³C NMR and DEPT-135 Spectroscopy: The Carbon Skeleton

^{13}C NMR reveals the number of chemically distinct carbon atoms, while DEPT-135 distinguishes between CH, CH_2 , and CH_3 groups.

Predicted ^{13}C NMR and DEPT-135 Data (125 MHz, CDCl_3):

Chemical Shift (δ , ppm)	DEPT-135	Assignment	Rationale
~166.0	No Signal	C=O	Ester carbonyl carbon.
~159.0	No Signal	C-2	Aromatic carbon attached to the methoxy group.
~134.0	CH	C-6	Aromatic CH.
~122.0	CH	C-5	Aromatic CH.
~121.0	No Signal	C-4	Aromatic carbon attached to the alkyne.
~115.0	No Signal	C-1	Aromatic carbon attached to the ester.
~112.0	CH	C-3	Aromatic CH.
~83.0	No Signal	$-\text{C}\equiv\text{C}-\text{H}$	Quaternary alkyne carbon.
~80.0	CH	$-\text{C}\equiv\text{C}-\text{H}$	Protonated alkyne carbon.
~56.0	CH_3	$-\text{OCH}_3$ (ether)	Methoxy carbon.
~52.0	CH_3	$-\text{OCH}_3$ (ester)	Methyl ester carbon.

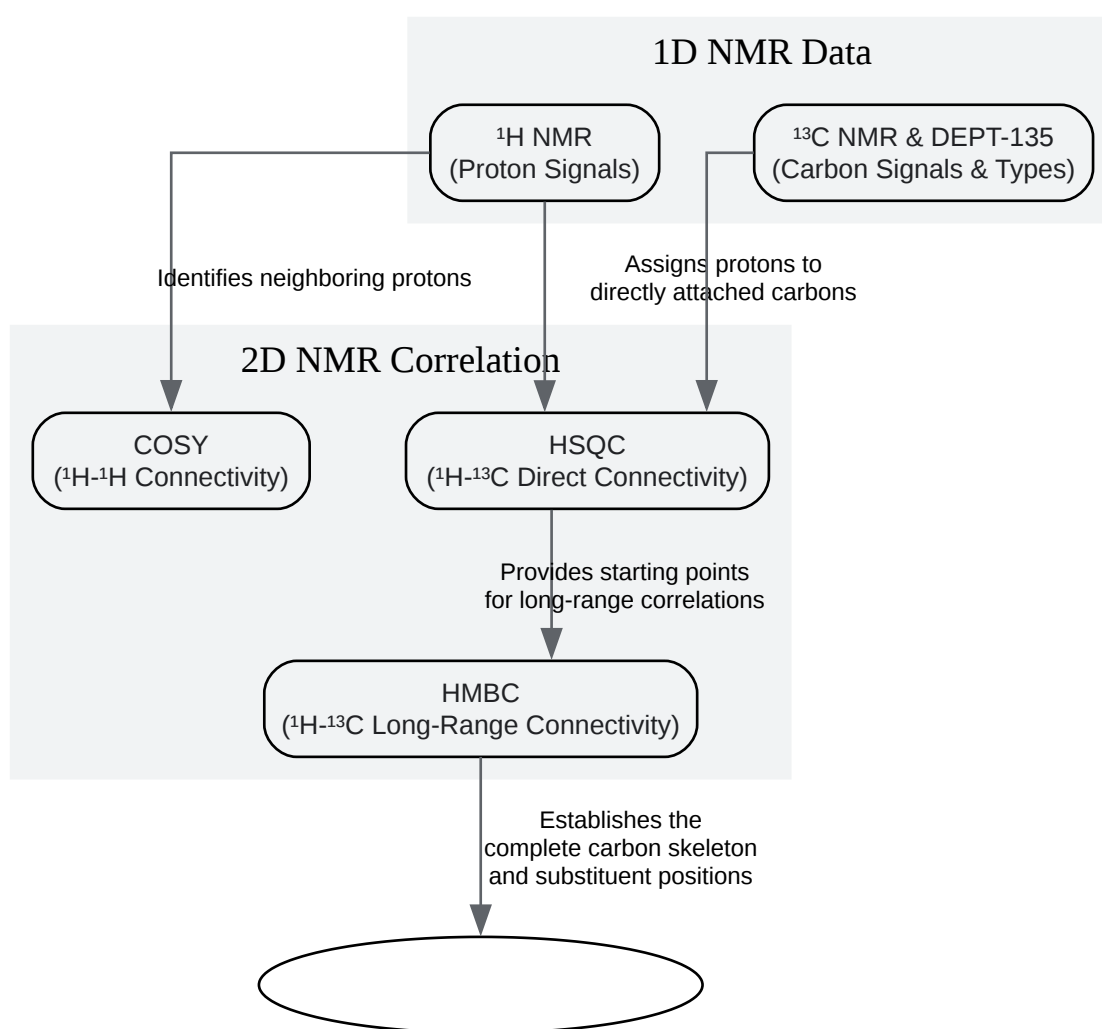
The spectrum shows 11 distinct carbon signals, matching the molecular formula. The DEPT-135 spectrum confirms the presence of three aromatic CH groups, two CH_3 groups (the methoxy groups), and one CH from the alkyne. The remaining five signals that are absent in

the DEPT-135 spectrum correspond to the five quaternary carbons (C=O, three aromatic, and one alkyne).

2D NMR: Assembling the Pieces

2D NMR experiments, such as COSY, HSQC, and HMBC, are crucial for definitively establishing the connectivity of the atoms.

Workflow for Structure Elucidation using 2D NMR

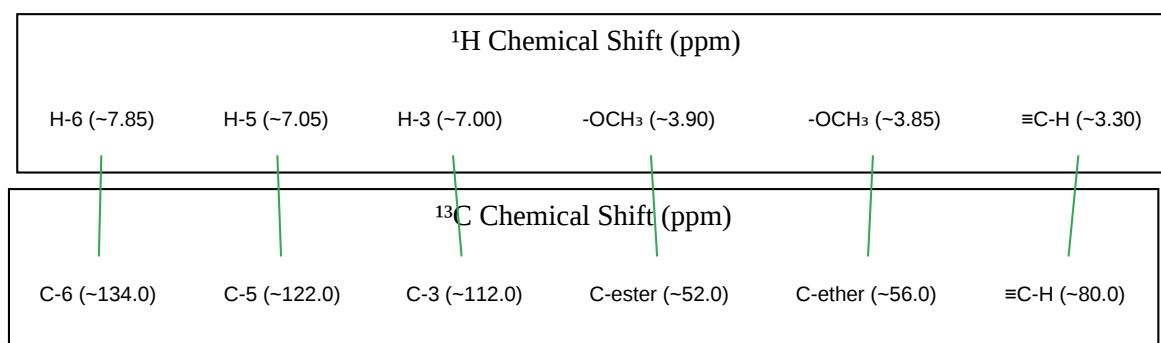


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Caption: Workflow for integrating 2D NMR data.

- COSY (Correlation Spectroscopy): This experiment shows which protons are coupled to each other (typically through 2-3 bonds). We would expect to see a correlation between the aromatic protons at ~7.05 ppm (H-5) and ~7.85 ppm (H-6), confirming their ortho relationship. A weaker correlation between H-5 and H-3 (~7.00 ppm) would confirm their meta relationship.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon to which it is directly attached.^[5] This allows for the unambiguous assignment of the protonated carbons.

HSQC Correlation Diagram



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Caption: Expected ¹H-¹³C one-bond correlations in the HSQC spectrum.

- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for confirming the overall structure. It reveals correlations between protons and carbons that are 2-4 bonds away, allowing us to piece together the entire molecular puzzle.^[5]

Key Predicted HMBC Correlations:

- Ester Group Placement: The methyl ester protons (~3.90 ppm) will show a correlation to the carbonyl carbon (~166.0 ppm). The aromatic proton H-6 (~7.85 ppm) will show a correlation to this same carbonyl carbon, definitively placing the ester group at C-1.

- **Methoxy Group Placement:** The methoxy ether protons (~3.85 ppm) will show a correlation to the aromatic carbon at ~159.0 ppm (C-2), confirming its position.
- **Alkyne Group Placement:** The acetylenic proton (~3.30 ppm) will show correlations to the aromatic carbons C-4 (~121.0 ppm) and C-5 (~122.0 ppm). The aromatic proton H-5 will also show a correlation to the quaternary alkyne carbon (~83.0 ppm). This confirms the alkyne is at C-4.
- **Aromatic Substitution Pattern:** The relationships between the aromatic protons and carbons will be confirmed. For example, H-6 will show correlations to C-2 and C-4, and H-3 will show correlations to C-1 and C-5.

HMBC Connectivity Diagram

Caption: Key long-range HMBC correlations for structural assembly.

Conclusion: A Unified Structural Hypothesis

By systematically acquiring and interpreting data from Mass Spectrometry, FTIR, and a suite of 1D and 2D NMR experiments, we have constructed an unambiguous and self-validating case for the structure of **methyl 4-ethynyl-2-methoxybenzoate**.

- MS confirmed the molecular formula $C_{11}H_{10}O_3$.
- FTIR identified the key functional groups: a terminal alkyne, an ester, and a substituted aromatic ring.
- 1H and ^{13}C NMR established the number and types of protons and carbons, suggesting a 1,2,4-trisubstituted benzene ring.
- COSY, HSQC, and HMBC provided the definitive connectivity, locking the ester at C-1, the methoxy group at C-2, and the ethynyl group at C-4.

This methodical approach, where each piece of data corroborates the others, represents the gold standard in chemical analysis, ensuring the highest level of scientific integrity for researchers, scientists, and drug development professionals.

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